

The Solubility of 4-Amino-2-methylphenol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Amino-2-methylphenol

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An In-depth Examination of Solubility Principles and Methodologies for a Key Chemical Intermediate

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Amino-2-methylphenol** (CAS 2835-96-3), a significant intermediate in the synthesis of various dyes, pharmaceuticals, and other specialty chemicals. While specific quantitative solubility data for this compound across a wide range of organic solvents is not extensively documented in publicly available literature, this paper outlines the expected solubility behavior based on its molecular structure and provides detailed, generalized experimental protocols for its determination. This guide is intended for researchers, scientists, and drug development professionals who require a thorough understanding of the solubility of **4-Amino-2-methylphenol** for process development, formulation, and quality control.

Predicted Solubility Profile of 4-Amino-2-methylphenol

4-Amino-2-methylphenol is a polar organic molecule containing both a hydroxyl (-OH) and an amino (-NH₂) group attached to a benzene ring, along with a methyl (-CH₃) group. This combination of functional groups dictates its solubility in various organic solvents.

- **Polar Protic Solvents:** Due to the presence of the hydroxyl and amino groups, **4-Amino-2-methylphenol** is expected to exhibit good solubility in polar protic solvents such as methanol, ethanol, and other lower alcohols. These solvents can act as both hydrogen bond

donors and acceptors, readily solvating the polar functional groups of the molecule. It is generally cited as being soluble in methanol.[1]

- **Polar Aprotic Solvents:** In polar aprotic solvents like acetone, ethyl acetate, and dimethylformamide (DMF), **4-Amino-2-methylphenol** is likely to have moderate to good solubility. While these solvents cannot donate hydrogen bonds, their polarity allows for effective dipole-dipole interactions with the polar sites of the molecule.
- **Nonpolar Solvents:** The solubility in nonpolar solvents such as hexane, toluene, and cyclohexane is expected to be low. The nonpolar nature of these solvents makes them poor at solvating the highly polar hydroxyl and amino groups of **4-Amino-2-methylphenol**.

Table 1: Predicted Qualitative Solubility of **4-Amino-2-methylphenol** in Various Organic Solvents

Solvent Class	Representative Solvents	Predicted Solubility
Polar Protic	Methanol, Ethanol	High
Polar Aprotic	Acetone, Ethyl Acetate	Moderate to High
Nonpolar	Hexane, Toluene	Low

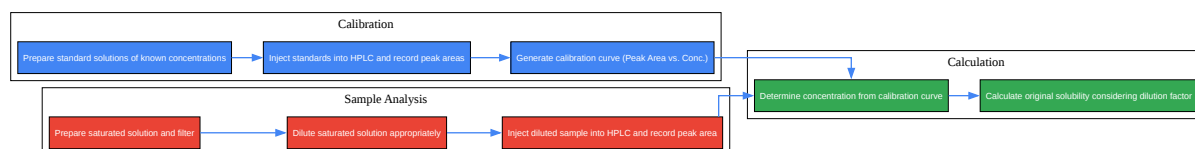
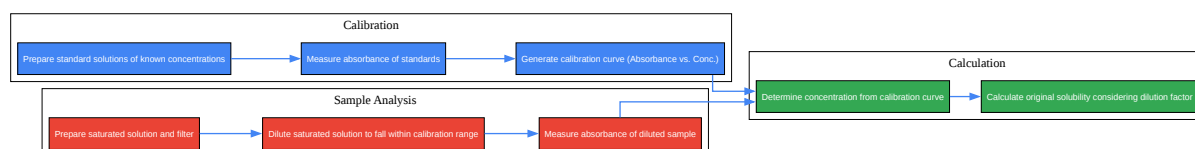
Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data, standardized experimental methods must be employed. The following sections detail common and reliable protocols for determining the solubility of a solid organic compound like **4-Amino-2-methylphenol**.

Gravimetric Method

The gravimetric method is a fundamental and accurate technique for determining solubility. It involves preparing a saturated solution, separating the undissolved solid, and then determining the mass of the dissolved solute in a known mass or volume of the solvent.

Experimental Workflow:



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References

- 1. 4-Amino-2-methylphenol CAS#: 2835-96-3 [m.chemicalbook.com]
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